Application Note: Synthesis of Nitrated Pyridine and Pyrimidine Heterocycles

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Compound of Interest

Compound Name:	*2-Hydroxy-5-nitropyrimidine*
CAS No.:	*3264-10-6*
Cat. No.:	*B1348297*

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Introduction: A Clarification on Synthetic Pathways

Nitrated heterocyclic compounds are foundational building blocks in the development of a wide range of pharmaceuticals and agrochemicals.[1] The introduction of a nitro group (—NO_2) into a pyridine or pyrimidine ring profoundly influences the molecule's electronic properties, often serving as a key pharmacophore or a versatile chemical handle for further derivatization.

This application note addresses a common point of confusion in synthetic chemistry: the distinction between pyridine and pyrimidine ring systems. While both are six-membered nitrogen-containing heterocycles, a pyridine contains one nitrogen atom in the ring, whereas a pyrimidine contains two. A nitration reaction introduces a nitro group but does not alter the core ring structure by adding or removing ring atoms.

Therefore, the direct conversion of 2-hydroxypyridine (a pyridine derivative) to **2-Hydroxy-5-nitropyrimidine** (a pyrimidine derivative) via nitration is not chemically feasible. This guide provides scientifically validated, distinct protocols for two separate, high-value syntheses:

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- Part 1: Nitration of 2-Hydroxypyridine. A detailed protocol for the electrophilic aromatic substitution to correctly yield 2-Hydroxy-5-nitropyridine.
- Part 2: Synthesis of **2-Hydroxy-5-nitropyrimidine**. A robust protocol for the synthesis of this important pyrimidine derivative, starting from a suitable pyrimidine precursor, 2-aminopyrimidine.

Part 1: Synthesis of 2-Hydroxy-5-nitropyridine via Nitration

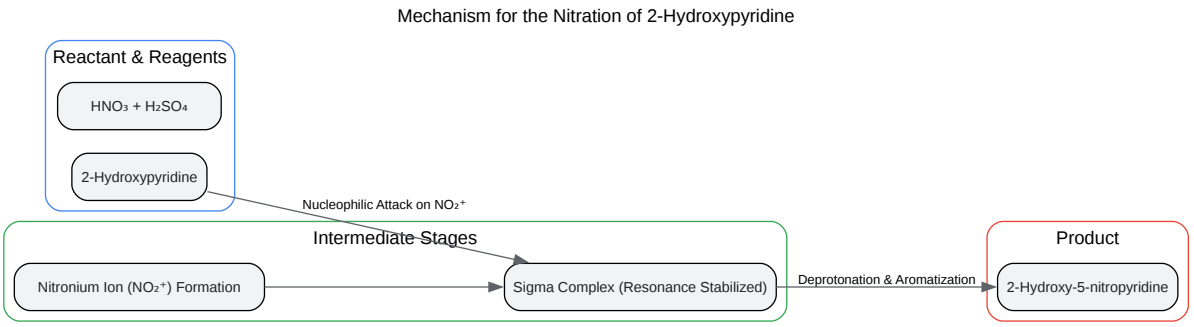
Theoretical Background & Mechanism

The nitration of 2-hydroxypyridine is a classic example of electrophilic aromatic substitution on a heteroaromatic ring. The hydroxyl group (—OH) is a strong activating group and directs electrophiles to the ortho and para positions. In the case of the 2-hydroxypyridine tautomer, 2-pyridone, the oxygen acts as an electron-donating group, and the ring nitrogen acts as an electron-withdrawing group. The regioselectivity is controlled by the interplay of these electronic effects, which strongly favors nitration at the 5-position (para to the hydroxyl group).

The reaction proceeds via the formation of the nitronium ion (NO_2^+) from a mixture of concentrated nitric and sulfuric acids. The sulfuric acid protonates the nitric acid, which then loses a molecule of water to form the highly electrophilic nitronium ion. This electrophile is then attacked by the electron-rich pyridine ring.

Mechanism: Electrophilic Aromatic Substitution

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Caption: Workflow of 2-Hydroxypyridine Nitration.

Experimental Protocol: Nitration of 2-Hydroxypyridine

This protocol is adapted from established industrial batch nitration processes which emphasize strict temperature and pH control to maximize yield and minimize by-product formation.[2]

Safety Precautions:

- This reaction is highly exothermic and generates corrosive and toxic fumes. It must be performed in a well-ventilated fume hood.
- Concentrated nitric acid and sulfuric acid are extremely corrosive. Always wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid-resistant gloves.
- Always add acid to water, never the other way around, during quenching and workup steps.

Materials & Reagents:

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Reagent	Molar Mass (g/mol)	Quantity	Moles	Notes
2-Hydroxypyridine	95.10	10.0 g	0.105	Starting Material
Conc. Sulfuric Acid (98%)	98.08	40 mL	-	Catalyst & Solvent
Conc. Nitric Acid (70%)	63.01	8.0 mL	~0.127	Nitrating Agent
Deionized Water	18.02	As needed	-	For workup
Crushed Ice	-	~200 g	-	For quenching
Sodium Bicarbonate ($NaHCO_3$)	84.01	As needed	-	For neutralization

Procedure:

- Reaction Setup: In a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel, add concentrated sulfuric acid (40 mL).
- Cooling: Cool the flask in an ice-salt bath to between 0-5 °C.
- Substrate Addition: While maintaining the temperature below 10 °C, slowly and portion-wise add 2-hydroxypyridine (10.0 g) to the stirred sulfuric acid.
- Nitrating Mixture Preparation: In a separate beaker, carefully prepare the nitrating mixture by slowly adding concentrated nitric acid (8.0 mL) to concentrated sulfuric acid (10 mL), while cooling in an ice bath.
- Nitration: Slowly add the prepared nitrating mixture to the reaction flask via the dropping funnel over a period of 30-45 minutes. Crucially, ensure the internal temperature does not exceed 10 °C.

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- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction mixture to slowly warm to room temperature. Stir for an additional 2-3 hours.
- Quenching: Carefully and slowly pour the reaction mixture onto ~200 g of crushed ice in a large beaker with vigorous stirring. This step is highly exothermic.
- Precipitation & Neutralization: A precipitate should form. Slowly neutralize the cold slurry by adding a saturated solution of sodium bicarbonate until the pH is approximately 6-7.
- Isolation: Collect the solid product by vacuum filtration.
- Purification: Wash the filter cake with cold deionized water (2 x 50 mL) and then with a small amount of cold ethanol. Recrystallize the crude product from hot water or an ethanol/water mixture to yield pale yellow crystals of 2-hydroxy-5-nitropyridine.
- Drying: Dry the purified product in a vacuum oven at 50-60 °C. The expected yield is approximately 60-70%.

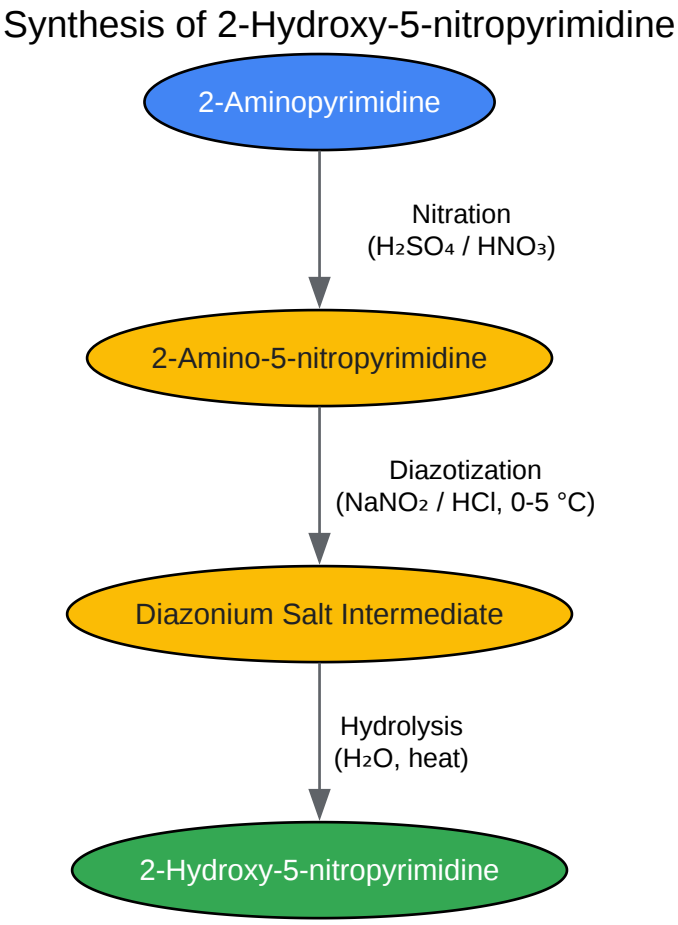
Part 2: Synthesis of **2-Hydroxy-5-nitropyrimidine**

Theoretical Background & Synthetic Strategy

As established, **2-hydroxy-5-nitropyrimidine** cannot be formed from a pyridine precursor. A valid synthetic route starts with a compound that already contains the pyrimidine core. One common and effective method involves the nitration of 2-aminopyrimidine, followed by a diazotization-hydrolysis reaction to convert the amino group into a hydroxyl group.

Synthetic Workflow: From 2-Aminopyrimidine

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Caption: Key stages in the synthesis of **2-Hydroxy-5-nitropyrimidine**.

This multi-step synthesis leverages well-understood transformations:

- Nitration of 2-Aminopyrimidine: The amino group is a powerful activating group, directing the electrophilic nitronium ion to the 5-position.
- Diazotization: The resulting 2-amino-5-nitropyrimidine is treated with nitrous acid (generated in situ from sodium nitrite and a strong acid) at low temperatures to form a diazonium salt.
- Hydrolysis: The diazonium salt is unstable and, upon gentle warming in an aqueous solution, readily hydrolyzes, replacing the diazonium group (—N_2^+) with a hydroxyl group (—OH) and releasing nitrogen gas.

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Experimental Protocol: Synthesis from 2-Aminopyrimidine

This protocol is a two-step process. The intermediate, 2-amino-5-nitropyrimidine, is isolated before proceeding to the final hydrolysis step.

Step 2a: Nitration of 2-Aminopyrimidine

Safety Precautions:

- Handle concentrated acids with extreme care in a fume hood, using appropriate PPE.
- The reaction is exothermic and requires careful temperature control.

Materials & Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles	Notes
2-Aminopyrimidine	95.10	10.0 g	0.105	Starting Material
Conc. Sulfuric Acid (98%)	98.08	50 mL	-	Solvent/Catalyst
Conc. Nitric Acid (70%)	63.01	7.5 mL	~0.119	Nitrating Agent
Crushed Ice / Ice Water	-	~300 g	-	For quenching
Ammonium Hydroxide (NH_4OH)	35.04	As needed	-	For neutralization

Procedure:

- Setup and Cooling: Add concentrated sulfuric acid (50 mL) to a 250 mL flask and cool to 0 °C in an ice-salt bath.

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- Substrate Addition: Slowly add 2-aminopyrimidine (10.0 g) to the cold sulfuric acid, ensuring the temperature remains below 10 °C.
- Nitration: Add concentrated nitric acid (7.5 mL) dropwise over 30 minutes, maintaining the temperature between 0-5 °C.
- Reaction: After addition, allow the mixture to stir at 0-5 °C for 1 hour, then let it warm to room temperature and stir for an additional 4 hours.
- Workup: Pour the reaction mixture onto ~300 g of crushed ice. A precipitate will form.
- Neutralization and Isolation: Carefully neutralize the slurry with concentrated ammonium hydroxide until the pH is ~7. Collect the yellow solid by vacuum filtration, wash with cold water, and dry to obtain 2-amino-5-nitropyrimidine.[3][4]

Step 2b: Diazotization and Hydrolysis to **2-Hydroxy-5-nitropyrimidine**

Safety Precautions:

- Diazonium salts can be explosive when dry. Do not isolate the intermediate diazonium salt.
- The reaction releases nitrogen gas. Ensure adequate ventilation.

Materials & Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles	Notes
2-Amino-5-nitropyrimidine	140.10	10.0 g	0.071	From Step 2a
Hydrochloric Acid (15%)	36.46	65 mL	~0.32	Acid for diazotization
Sodium Nitrite ($NaNO_2$)	69.00	7.4 g	0.107	Diazotizing agent
Deionized Water	18.02	10 mL	-	To dissolve $NaNO_2$

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Procedure:

- Dissolution: Dissolve 2-amino-5-nitropyrimidine (10.0 g) in 15% aqueous hydrochloric acid (65 mL) in a 250 mL flask.[5]
- Cooling: Cool the solution to 0-5 °C in an ice bath.
- Diazotization: Prepare a solution of sodium nitrite (7.4 g) in water (10 mL). Add this solution dropwise to the cooled reaction mixture, keeping the temperature strictly below 5 °C.[5]
- Stirring: Continue to stir the mixture at 0-5 °C for 45 minutes after the addition is complete.
- Hydrolysis: Slowly warm the reaction mixture to room temperature, then heat gently to 40-50 °C. Vigorous evolution of nitrogen gas will be observed. Continue heating until gas evolution ceases.
- Isolation: Cool the reaction mixture in an ice bath. The product, **2-hydroxy-5-nitropyrimidine**, will precipitate.
- Purification: Collect the solid by vacuum filtration, wash with a small amount of cold water, and recrystallize from hot water to obtain the purified product.

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